

Introduction: The Structural Significance of a Versatile Building Block

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Compound of Interest

Compound Name: (3-cyclopropyl-1H-pyrazol-5-yl)methanol

CAS No.: 1281984-39-1

Cat. No.: B1419845

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(3-cyclopropyl-1H-pyrazol-5-yl)methanol is a heterocyclic compound featuring a pyrazole core, a motif of significant interest to medicinal chemists and drug development professionals due to its prevalence in a wide array of pharmacologically active agents. The unique combination of a rigid, aromatic pyrazole ring with a strained, lipophilic cyclopropyl group and a functional methanol handle makes this molecule a valuable building block for creating structurally diverse and potent therapeutic candidates.

Nuclear Magnetic Resonance (NMR) spectroscopy is the cornerstone of structural elucidation in organic chemistry. For a novel or synthesized compound like **(3-cyclopropyl-1H-pyrazol-5-yl)methanol**, a detailed ^1H NMR analysis is not merely a quality control checkpoint; it is the definitive method for confirming its covalent structure, verifying isomeric purity, and providing insights into its electronic and conformational properties. This guide provides a comprehensive, field-expert analysis of the ^1H NMR spectrum of this compound, detailing the rationale behind the experimental setup and offering a deep dive into the interpretation of its spectral features.

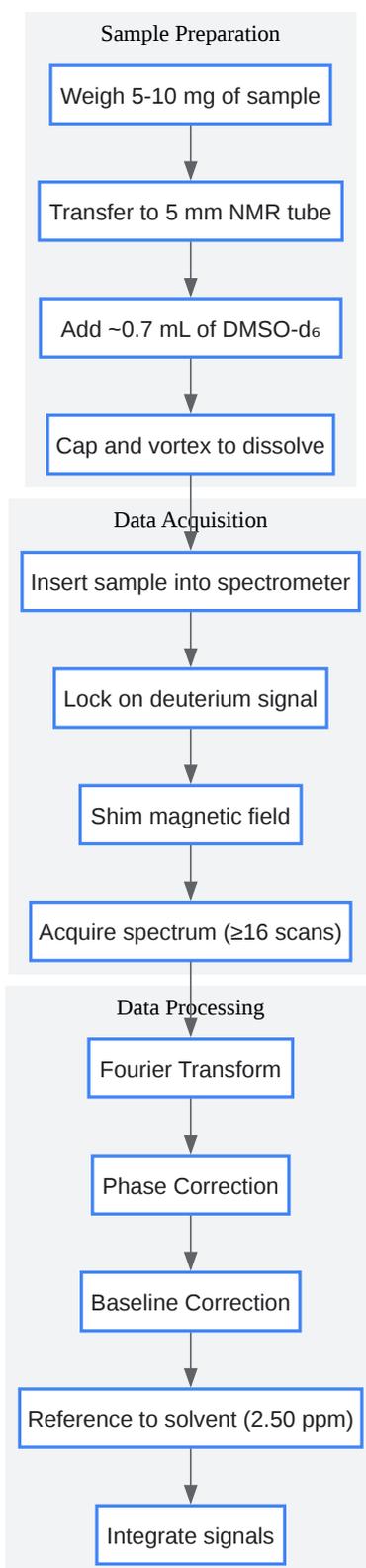
Molecular Structure and Proton Environments

To interpret the ^1H NMR spectrum, one must first understand the distinct chemical environments of the protons within the molecule. Each unique proton or set of equivalent protons will give rise to a distinct signal. The structure below labels the key proton environments that are the focus of our analysis.

Figure 1. Molecular structure of **(3-cyclopropyl-1H-pyrazol-5-yl)methanol** with key proton environments labeled for NMR analysis.

A Self-Validating Protocol for High-Fidelity ^1H NMR Acquisition

The quality of an NMR spectrum is fundamentally dependent on a meticulous experimental approach. The following protocol is designed to be self-validating, with each step including causality to ensure the acquisition of reproducible, high-resolution data.



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